

# Application Notes and Protocols for BGB-8035 in Mouse Models

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## Compound of Interest

Compound Name: BGB-8035

Cat. No.: B11932756

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These application notes provide detailed information and protocols for the use of **BGB-8035**, a highly selective covalent inhibitor of Bruton's tyrosine kinase (BTK), in various mouse models for oncology and autoimmune disease research.

## Introduction

**BGB-8035** is a potent and selective inhibitor of Bruton's tyrosine kinase (BTK), a key signaling molecule in B-cell development, differentiation, and activation.<sup>[1][2]</sup> Dysregulation of the BTK signaling pathway is implicated in the pathogenesis of various B-cell malignancies and autoimmune diseases.<sup>[1][2]</sup> Preclinical studies in mouse models are crucial for evaluating the efficacy and pharmacodynamics of BTK inhibitors like **BGB-8035**. This document summarizes the available data on **BGB-8035** dosage and administration in established mouse models and provides detailed experimental protocols to guide researchers in their study design.

## Data Presentation

The following tables summarize the quantitative data on the dosage and efficacy of **BGB-8035** in various mouse and rat models.

Table 1: **BGB-8035** Dosage and Efficacy in an Oncology Mouse Model

Mouse Model	Cell Line	Dosage	Administration Route & Schedule	Treatment Duration	Efficacy (Tumor Growth Inhibition - TGI)
NOD/SCID Mice	REC-1 (Mantle Cell Lymphoma Xenograft)	7.5 mg/kg	PO, BID	16 days	64.1%
		15 mg/kg	PO, BID	16 days	73.6%
		30 mg/kg	PO, BID	16 days	79.9%

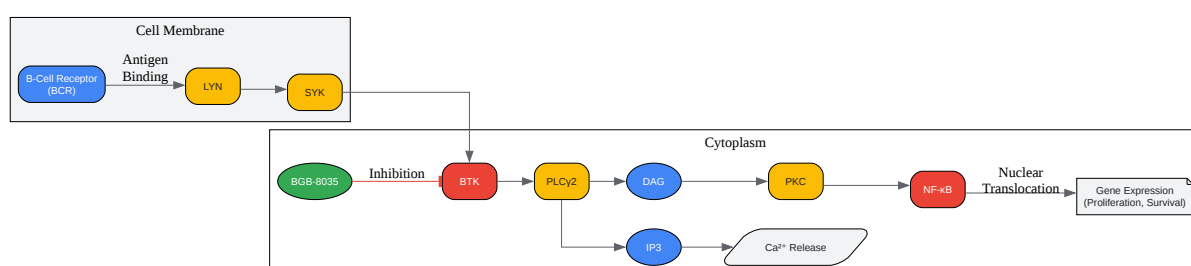
Table 2: **BGB-8035** Dosage and Efficacy in an Autoimmune Disease Rat Model

Rat Model	Disease Induction	Dosage	Administration Route & Schedule	Treatment Duration	Efficacy
Lewis Rats	Collagen-Induced Arthritis (CIA)	1 mg/kg	PO, BID	13 days	Dose-dependent inhibition of arthritis (as measured by clinical scores)
		3 mg/kg	PO, BID	13 days	Dose-dependent inhibition of arthritis (as measured by clinical scores)
		10 mg/kg	PO, BID	13 days	Dose-dependent inhibition of arthritis (as measured by clinical scores)
		30 mg/kg	PO, BID	13 days	Dose-dependent inhibition of arthritis (as measured by clinical scores)

Note: While the CIA data is from a rat model, it provides a valuable reference for designing studies in mouse models of arthritis.

## Signaling Pathway

**BGB-8035** exerts its therapeutic effect by inhibiting the Bruton's tyrosine kinase (BTK) signaling pathway, which is crucial for B-cell receptor (BCR) signaling.



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### BTK Signaling Pathway Inhibition by **BGB-8035**

## Experimental Protocols

### Protocol 1: Efficacy Study of **BGB-8035** in a Mantle Cell Lymphoma (MCL) Xenograft Mouse Model

#### 1. Materials:

- **BGB-8035**
- Vehicle for oral administration (e.g., 0.5% (w/v) methylcellulose in sterile water)
- Female NOD/SCID mice (6-8 weeks old)

- REC-1 human mantle cell lymphoma cells
- Matrigel
- Sterile PBS
- Calipers
- Oral gavage needles (20-22 gauge, ball-tipped)
- Standard laboratory equipment for cell culture and animal handling

## 2. Cell Culture and Implantation:

- Culture REC-1 cells in appropriate media and conditions as recommended by the supplier.
- Harvest cells during the logarithmic growth phase and resuspend in a 1:1 mixture of sterile PBS and Matrigel at a concentration of  $5-10 \times 10^6$  cells per 100  $\mu\text{L}$ .
- Subcutaneously inject 100  $\mu\text{L}$  of the cell suspension into the right flank of each mouse.
- Monitor tumor growth regularly using calipers.

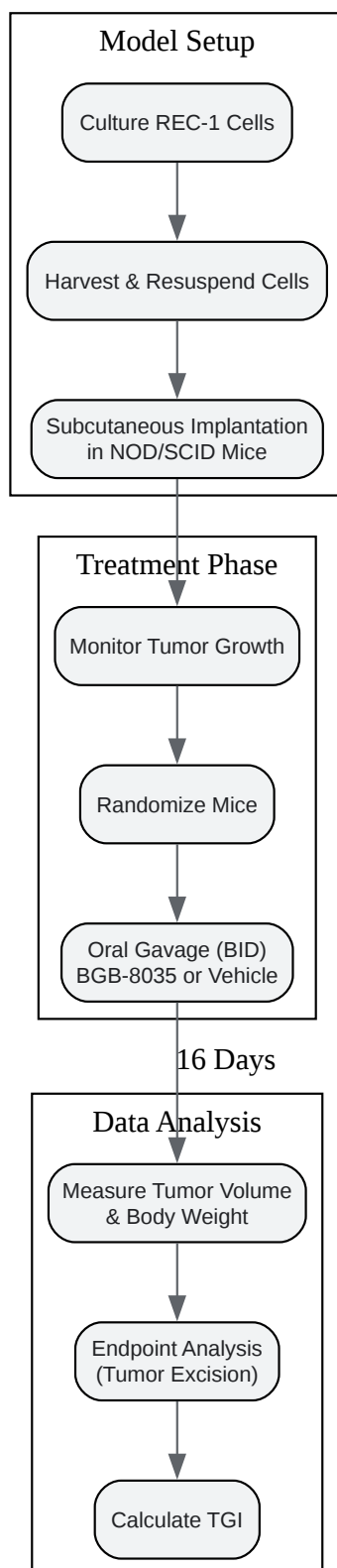
## 3. Treatment Protocol:

- Once tumors reach a palpable size (e.g., 100-200  $\text{mm}^3$ ), randomize mice into treatment and control groups.
- Prepare **BGB-8035** dosing solutions in the chosen vehicle at concentrations required to deliver 7.5, 15, and 30 mg/kg. A fresh solution should be prepared daily.
- Administer **BGB-8035** or vehicle to the respective groups via oral gavage twice daily (BID) at a volume of 10 mL/kg.
- Continue treatment for 16 consecutive days.
- Measure tumor volume and body weight 2-3 times per week. Tumor volume can be calculated using the formula:  $(\text{Length} \times \text{Width}^2) / 2$ .

- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight, histology, biomarker analysis).

#### 4. Data Analysis:

- Calculate the Tumor Growth Inhibition (TGI) for each treatment group using the formula: TGI (%) =  $[1 - (\text{Mean tumor volume of treated group at end of study} / \text{Mean tumor volume of control group at end of study})] \times 100$ .



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### MCL Xenograft Model Experimental Workflow

## Protocol 2: Efficacy Study of BGB-8035 in a Collagen-Induced Arthritis (CIA) Mouse Model

### 1. Materials:

- **BGB-8035**
- Vehicle for oral administration (e.g., 0.5% (w/v) methylcellulose in sterile water)
- DBA/1 mice (male, 8-10 weeks old)
- Bovine or chicken type II collagen
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Incomplete Freund's Adjuvant (IFA)
- Syringes and needles for immunization and oral gavage
- Calipers for measuring paw thickness
- Clinical scoring system for arthritis severity

### 2. Induction of CIA:

- Emulsify type II collagen with CFA.
- On day 0, immunize mice intradermally at the base of the tail with 100  $\mu$ L of the emulsion.
- On day 21, administer a booster immunization with type II collagen emulsified in IFA.
- Monitor mice for the onset of clinical signs of arthritis (e.g., paw swelling, erythema).

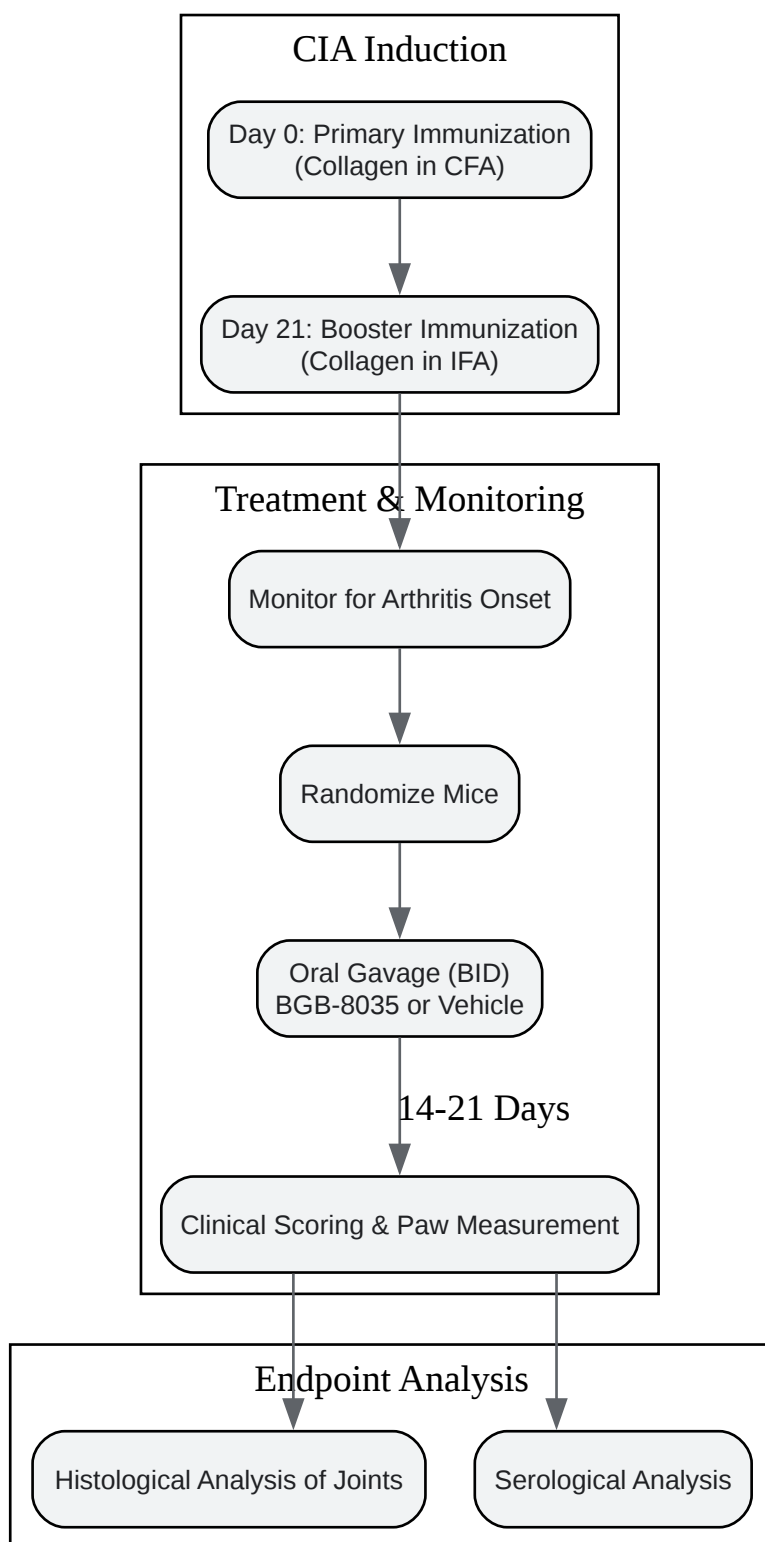
### 3. Treatment Protocol:

- Upon the first signs of arthritis, randomize mice into treatment and control groups.
- Prepare **BGB-8035** dosing solutions in the chosen vehicle. Doses used in a rat CIA model (1, 3, 10, and 30 mg/kg) can be used as a starting point for dose-ranging studies in mice.

- Administer **BGB-8035** or vehicle via oral gavage twice daily (BID).
- Continue treatment for a predefined period (e.g., 14-21 days).
- Monitor clinical signs of arthritis daily or every other day using a scoring system (e.g., 0-4 scale for each paw, with a maximum score of 16 per mouse).
- Measure paw thickness using calipers regularly.

#### 4. Data Analysis:

- Compare the mean arthritis scores and paw thickness between the treatment and control groups over time.
- At the end of the study, paws can be collected for histological analysis of inflammation, cartilage damage, and bone erosion.
- Serum can be collected to measure levels of autoantibodies and inflammatory cytokines.



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## References

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- [2. Discovery of BGB-8035, a Highly Selective Covalent Inhibitor of Bruton's Tyrosine Kinase for B-Cell Malignancies and Autoimmune Diseases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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